

# Application Notes and Protocols: Preparation of NCGC00244536 Stock Solution in DMSO

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## Compound of Interest

Compound Name: NCGC00244536

Cat. No.: B15583854

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## Introduction

**NCGC00244536** is a potent and selective inhibitor of KDM4B, a histone demethylase.<sup>[1][2][3]</sup> It plays a significant role in epigenetic regulation and has emerged as a target in cancer research, particularly in prostate cancer.<sup>[1][2][3]</sup> Accurate and consistent preparation of stock solutions is critical for reliable experimental results. These application notes provide a detailed protocol for the preparation of **NCGC00244536** stock solutions in dimethyl sulfoxide (DMSO).

## Compound Information

A summary of the key physical and chemical properties of **NCGC00244536** is provided in the table below.

Property	Value	Reference
Molecular Formula	C <sub>25</sub> H <sub>22</sub> N <sub>2</sub> O <sub>2</sub>	[1][4]
Molecular Weight	382.45 g/mol	[1]
CAS Number	2003260-55-5	[1][4]
Appearance	Light yellow to green-yellow solid	[1]
Purity	≥98%	[4]

## Solubility in DMSO

**NCGC00244536** is soluble in DMSO.[1][4][5] It is important to use fresh, anhydrous (hygroscopic) DMSO, as moisture can significantly impact solubility.[1][5][6] Sonication may be required to fully dissolve the compound.[1][6]

Solvent	Solubility	Reference
DMSO	≥10 mg/mL	[4]
36.67 mg/mL (95.88 mM)	[1][6]	
76 mg/mL (198.71 mM)	[5]	

## Experimental Protocol: Preparation of a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **NCGC00244536** in DMSO.

Materials:

- **NCGC00244536** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)

- Microcentrifuge tubes or vials
- Calibrated analytical balance
- Pipettes
- Vortex mixer
- Sonicator (optional)

Procedure:

- Equilibrate: Allow the vial of **NCGC00244536** powder to reach room temperature before opening to prevent condensation.
- Weighing: Accurately weigh the desired amount of **NCGC00244536** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.82 mg of the compound.
- Dissolution:
  - Add the appropriate volume of anhydrous DMSO to the vial containing the weighed powder.
  - Vortex the solution for 1-2 minutes to facilitate dissolution.
  - If the compound does not fully dissolve, sonicate the vial for 5-10 minutes in a water bath.
- Verification: Visually inspect the solution to ensure that all the solid has dissolved and the solution is clear.
- Aliquoting: Aliquot the stock solution into smaller, single-use volumes in microcentrifuge tubes. This will prevent repeated freeze-thaw cycles which can degrade the compound.
- Storage: Store the aliquots at -20°C or -80°C for long-term storage.

## Stock Solution Preparation Table

The following table provides the required mass of **NCGC00244536** to prepare stock solutions of various concentrations and volumes.

Desired Concentration	Volume	Mass of NCGC00244536 Required
1 mM	1 mL	0.382 mg
5 mM	1 mL	1.91 mg
10 mM	1 mL	3.82 mg
1 mM	5 mL	1.91 mg
5 mM	5 mL	9.55 mg
10 mM	5 mL	19.1 mg
1 mM	10 mL	3.82 mg
5 mM	10 mL	19.1 mg
10 mM	10 mL	38.2 mg

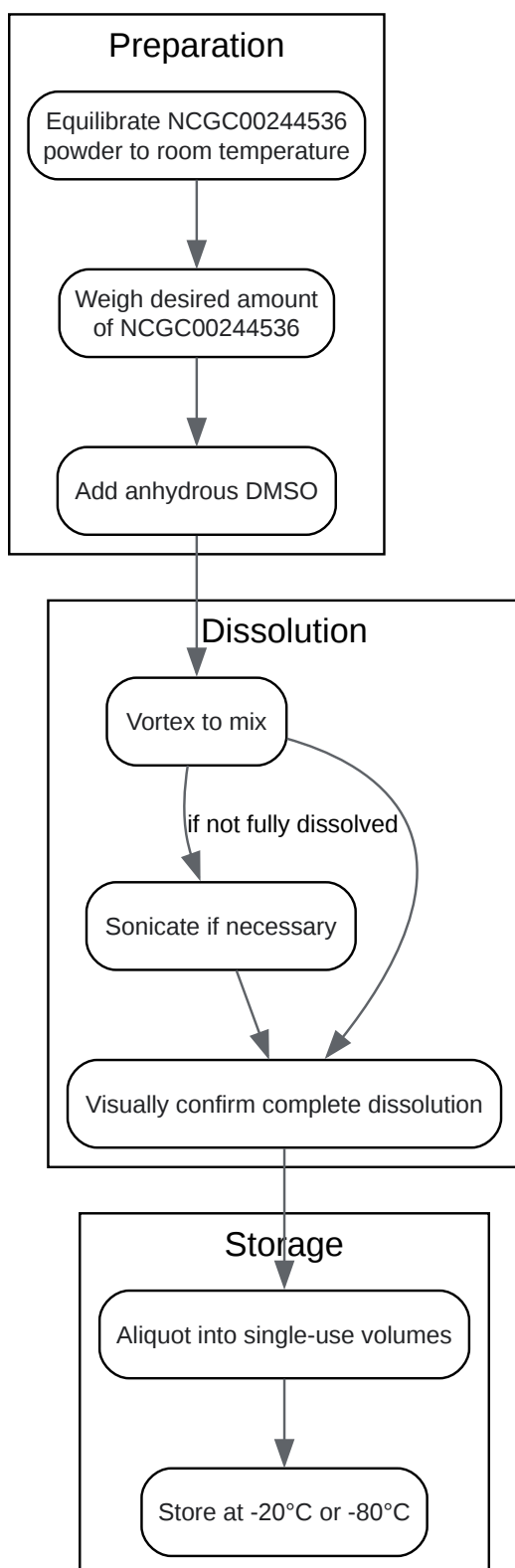
## Storage and Stability

Proper storage of both the powdered compound and the DMSO stock solution is crucial for maintaining its activity.

Form	Storage Temperature	Stability	Reference
Powder	-20°C	3 years	<a href="#">[1]</a>
4°C	2 years	<a href="#">[1]</a>	
In DMSO	-80°C	1 year	<a href="#">[1]</a>
-20°C	6 months	<a href="#">[1]</a>	

Note: It is recommended to use the stock solution within 6 months when stored at -20°C and within 1 year when stored at -80°C.[\[1\]](#) Avoid repeated freeze-thaw cycles.

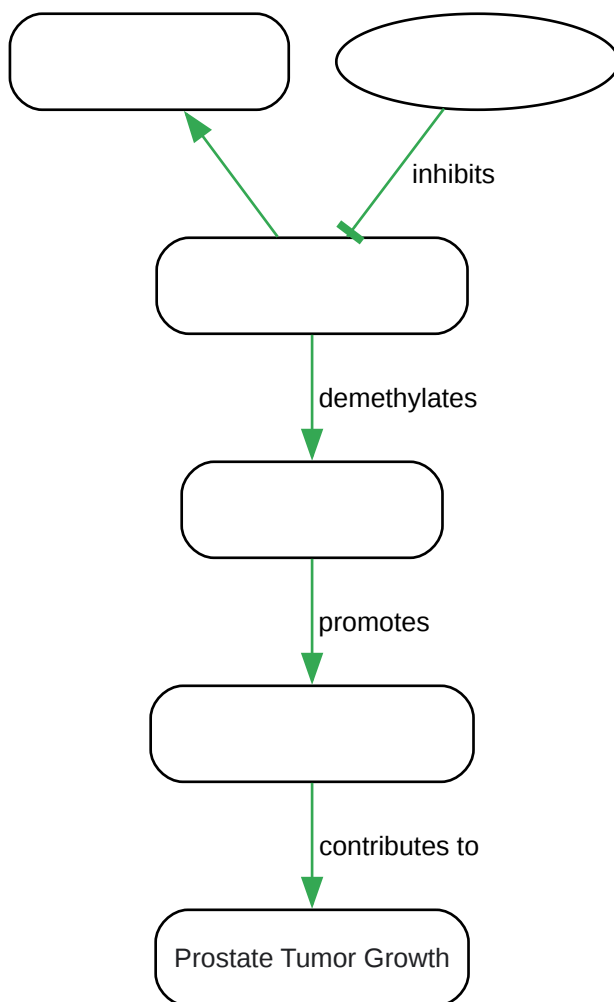
## Experimental Workflow



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Caption: Workflow for preparing **NCGC00244536** stock solution.

## Signaling Pathway of KDM4B Inhibition



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Caption: Inhibition of KDM4B by **NCGC00244536**.

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- To cite this document: BenchChem. [Application Notes and Protocols: Preparation of NCGC00244536 Stock Solution in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15583854#how-to-prepare-ncgc00244536-stock-solution-in-dmsol]

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